

Personal protective equipment for handling 3-[(Methylamino)methyl]phenol

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Compound of Interest

Compound Name: 3-[(Methylamino)methyl]phenol

Cat. No.: B054875

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Essential Safety and Handling Guide for 3-[(Methylamino)methyl]phenol

For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Operational and Disposal Plan

This guide provides critical safety and logistical information for the handling and disposal of **3-[(Methylamino)methyl]phenol** (CAS No. 123926-62-5). Adherence to these procedures is essential for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Physicochemical Properties

3-[(Methylamino)methyl]phenol is a chemical compound that requires careful handling due to its potential health hazards.^[1] It is classified with the following hazard statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).^[1] The GHS pictogram associated with this compound is GHS07, indicating it is an irritant.^[1]

A summary of its key physicochemical properties is provided in the table below for easy reference.

Property	Value
CAS Number	123926-62-5
Molecular Formula	C ₈ H ₁₁ NO
Molecular Weight	137.18 g/mol
Appearance	Solid
Melting Point	157-159 °C[2]
Boiling Point (Predicted)	244.5 ± 15.0 °C[2]
Density (Predicted)	1.059 ± 0.06 g/cm ³ [2]
pKa (Predicted)	9.44 ± 0.10[2]

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following PPE is mandatory when handling **3-[(Methylamino)methyl]phenol**. The level of PPE may be adjusted based on the specific experimental conditions and a thorough risk assessment.

PPE Category	Minimum Requirement	Recommended for High-Risk Operations
Eye and Face Protection	Safety glasses with side shields.[3]	Chemical splash goggles and a face shield.[3]
Hand Protection	Disposable nitrile gloves (double-gloving recommended).[3][4]	Heavy-duty chemical-resistant gloves (e.g., butyl rubber or neoprene).[4]
Body Protection	Fully buttoned laboratory coat.[5]	Chemical-resistant apron over a lab coat.[5]
Respiratory Protection	Not generally required for small quantities in a well-ventilated area.	A NIOSH-approved respirator with an organic vapor cartridge may be necessary if there is a risk of generating dust or aerosols, or if working outside of a fume hood.
Footwear	Closed-toe shoes.	Chemical-resistant boots.

Detailed Experimental Protocol: Safe Handling and Operation

The following step-by-step protocol outlines the safe handling of **3-[(Methylamino)methyl]phenol** in a laboratory setting.

3.1. Preparation and Pre-Handling Checklist

- Consult the Safety Data Sheet (SDS): Before beginning any work, thoroughly review the SDS for **3-[(Methylamino)methyl]phenol**.
- Verify Emergency Equipment: Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[5]
- Prepare Spill Kit: Have a chemical spill kit readily available, equipped with absorbent materials appropriate for phenolic compounds.

- Designate a Work Area: All handling of this compound should be performed within a certified chemical fume hood.^[6]
- Assemble PPE: Don the appropriate personal protective equipment as detailed in the table above.

3.2. Handling Procedure

- Weighing:
 - Tare a clean, dry weighing vessel on an analytical balance inside the chemical fume hood.
 - Carefully transfer the desired amount of **3-[(Methylamino)methyl]phenol** to the vessel, avoiding the creation of dust.
 - Close the primary container immediately after dispensing.
- Dissolving:
 - Add the weighed solid to the desired solvent in a suitable reaction vessel within the fume hood.
 - If necessary, use gentle agitation (e.g., a magnetic stirrer) to facilitate dissolution. Avoid heating unless absolutely necessary and specified in a validated protocol, as this can increase the vapor pressure.
- Reactions and Manipulations:
 - Conduct all subsequent experimental steps within the fume hood.
 - Keep all containers closed when not in use.
 - Use appropriate glassware and equipment that is compatible with phenolic compounds.

3.3. Post-Handling Procedure

- Decontamination:

- Wipe down the work surface inside the fume hood with an appropriate decontaminating solution (e.g., a mild detergent solution).
- Clean any contaminated equipment thoroughly.
- Waste Segregation:
 - Segregate all waste contaminated with **3-[(Methylamino)methyl]phenol** into designated hazardous waste containers.
- PPE Removal:
 - Remove gloves using the proper technique to avoid skin contact.
 - Remove lab coat and other PPE before leaving the laboratory.
- Hand Washing:
 - Wash hands thoroughly with soap and water after removing gloves.

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Procedure
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[7] After the initial water flush, if available, swab the affected area with polyethylene glycol 300 (PEG 300) for at least 30 minutes.[7] Seek immediate medical attention.
Eye Contact	Immediately flush eyes with a gentle, steady stream of water for at least 20 minutes, holding the eyelids open.[7] Remove contact lenses if present and easy to do.[7] Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[7]
Ingestion	Do NOT induce vomiting. If the person is conscious and able to swallow, have them rinse their mouth with water and then drink one or two glasses of water.[7] Seek immediate medical attention.

Disposal Plan

Proper disposal of **3-[(Methylamino)methyl]phenol** and its contaminated materials is mandatory to prevent environmental contamination and comply with regulations.

5.1. Waste Identification and Segregation

- Solid Waste: Unused or expired solid **3-[(Methylamino)methyl]phenol** is considered hazardous waste.
- Liquid Waste: Solutions containing this chemical are also classified as hazardous waste.

- Contaminated Materials: All items that have come into contact with the compound, such as pipette tips, gloves, and weighing paper, must be disposed of as hazardous waste.

5.2. Waste Collection and Storage

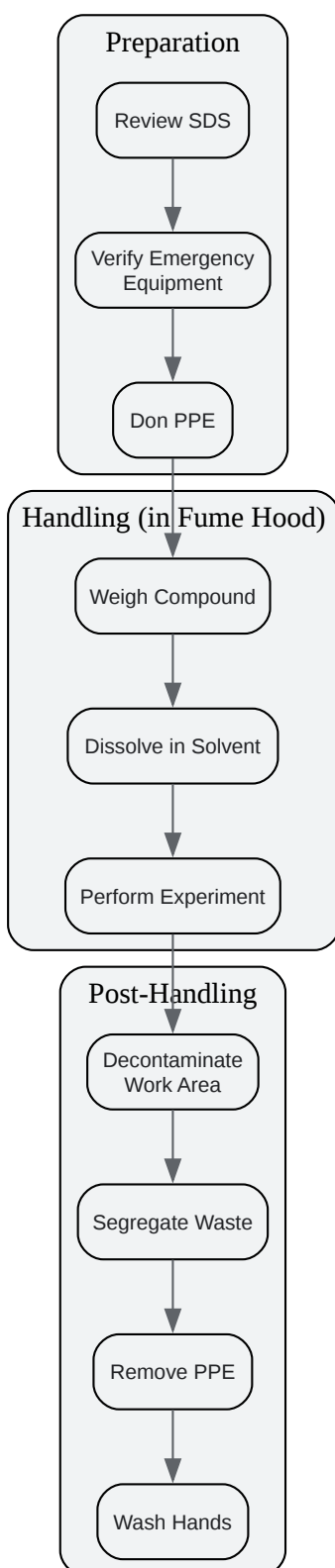
- Container Selection: Use a chemically compatible, leak-proof, and clearly labeled hazardous waste container.[\[8\]](#)
- Labeling: The container must be labeled with "Hazardous Waste" and the full chemical name: **"3-[(Methylamino)methyl]phenol"**.
- Storage: Store the sealed waste container in a designated satellite accumulation area within the laboratory, away from incompatible materials.[\[8\]](#)

5.3. Final Disposal

- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.[\[8\]](#)
- The final disposal method for organic compounds like this is typically high-temperature incineration at a licensed facility.[\[8\]](#)

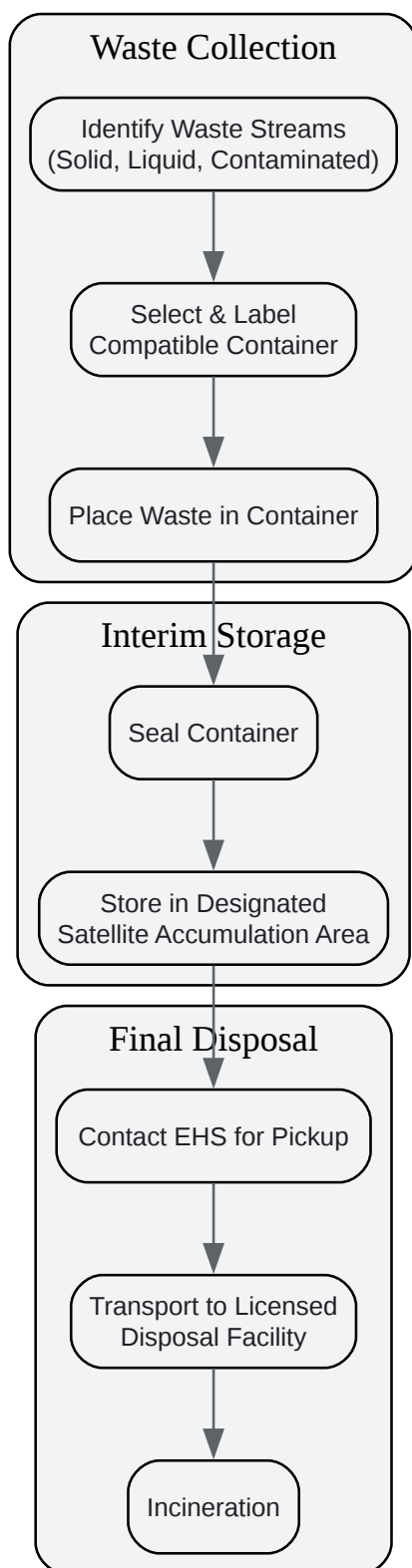
Visual Workflow Diagrams

The following diagrams illustrate the key workflows for handling and disposal.



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Caption: Safe Handling Workflow for **3-[(Methylamino)methyl]phenol**.



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Caption: Waste Disposal Workflow for **3-[(Methylamino)methyl]phenol**.

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